

Preparing Stock Solutions of AZ-PFKFB3-67 Quarterhydrate: An Application Note and Protocol

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577158

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **AZ-PFKFB3-67 quarterhydrate**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). Accurate preparation of stock solutions is critical for ensuring reproducible results in preclinical research and drug development. This guide outlines the necessary materials, step-by-step procedures, and storage conditions to maintain the integrity and activity of the compound.

Introduction

AZ-PFKFB3-67 is a small molecule inhibitor that selectively targets PFKFB3, a key regulatory enzyme in glycolysis.^{[1][2]} Due to its role in cellular metabolism, PFKFB3 is a target of interest in various research areas, including oncology and inflammatory diseases. Proper handling and preparation of **AZ-PFKFB3-67 quarterhydrate** are essential for accurate in vitro and in vivo studies. This protocol provides standardized procedures to ensure consistency and reliability in experimental outcomes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AZ-PFKFB3-67 quarterhydrate** is presented in the table below. This information is crucial for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Weight	455.51 g/mol	[3][4]
Formula	C ₂₆ H ₂₅ N ₅ O ₃	[3]
CAS Number	1704741-11-6	[3]
Purity	≥98% (HPLC)	[3]
Appearance	Solid	[5]

Solubility and Storage

Proper dissolution and storage are critical to maintaining the stability and activity of **AZ-PFKFB3-67 quarterhydrate**.

Solvent	Maximum Concentration	Storage of Stock Solution
DMSO	100 mM	-20°C for up to 6 months, -80°C for up to 6 months.[5]
Ethanol	100 mM	-20°C for up to 6 months, -80°C for up to 6 months.

Note: The solid form of the compound should be stored at -20°C.[3]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ-PFKFB3-67 quarterhydrate** in DMSO.

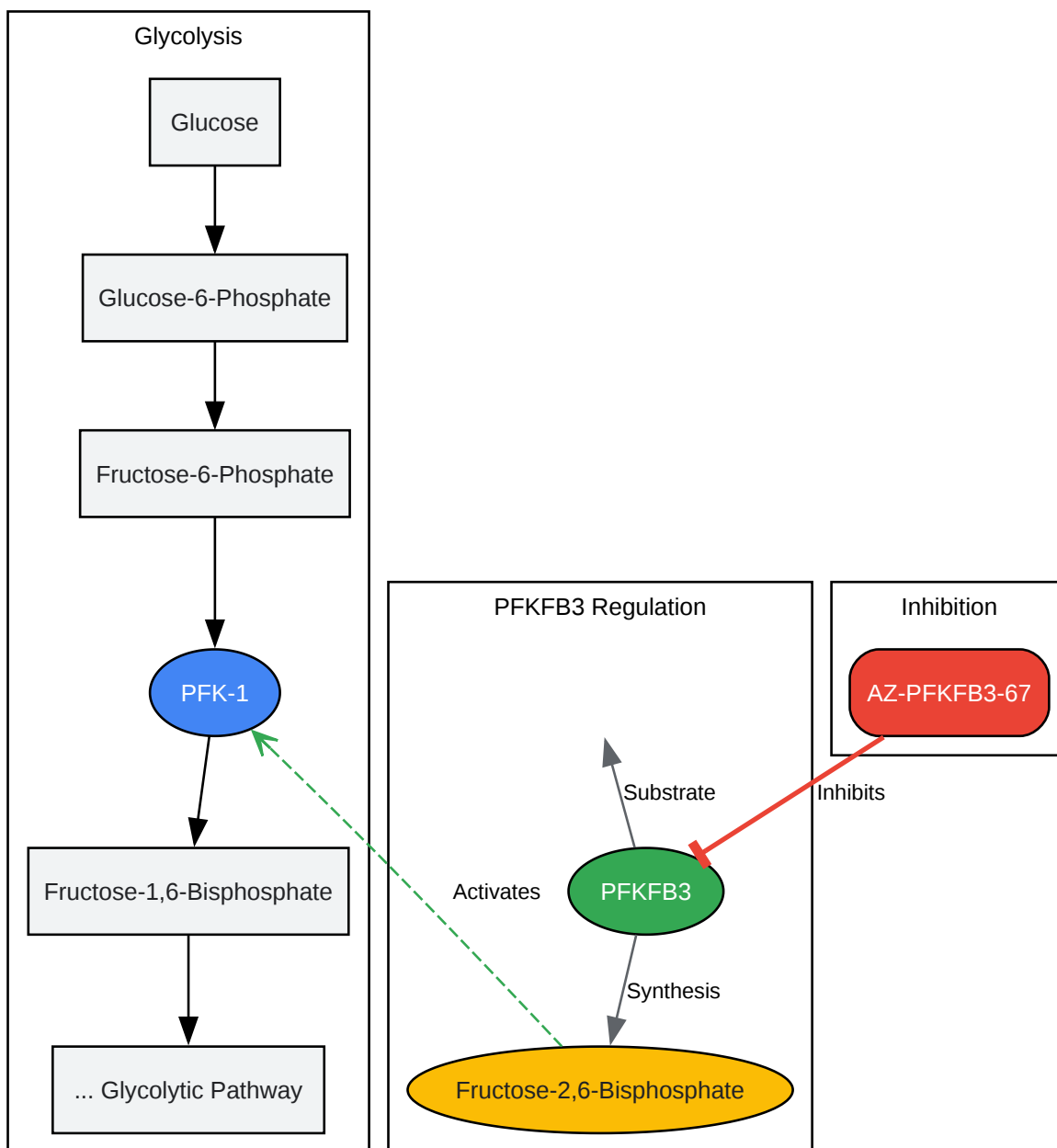
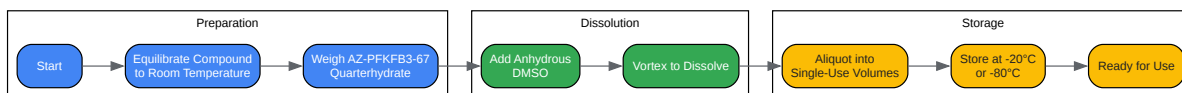
Materials:

- **AZ-PFKFB3-67 quarterhydrate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Equilibration:** Allow the vial of **AZ-PFKFB3-67 quarterhydrate** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.56 mg of **AZ-PFKFB3-67 quarterhydrate**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the compound. For 4.56 mg, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Stock Solution Preparation Workflow



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